

An In-depth Technical Guide to Ataquimast: Chemical Structure and Properties

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For Researchers, Scientists, and Drug Development Professionals

Abstract

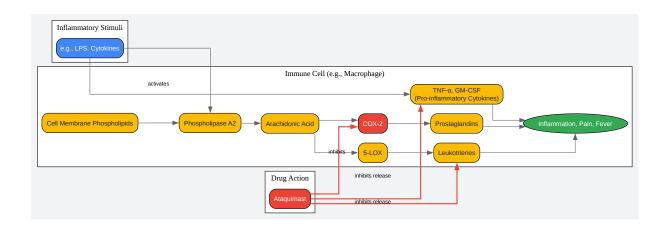
Ataquimast is a synthetic small molecule belonging to the quinoxalinone class of compounds. It has been identified as a potent inhibitor of cyclooxygenase-2 (COX-2), a key enzyme in the inflammatory cascade. Furthermore, **Ataquimast** has demonstrated the ability to modulate the release of pro-inflammatory mediators, including leukotrienes, tumor necrosis factor-alpha (TNF-α), and granulocyte-macrophage colony-stimulating factor (GM-CSF). This multifaceted mechanism of action suggests its potential therapeutic application in inflammatory diseases and oncology, particularly in advanced receptor-positive breast cancer. This guide provides a comprehensive overview of the chemical structure, properties, and known biological activities of **Ataquimast**, based on available scientific literature.

Chemical Structure and Identification

Ataquimast is chemically known as 1-ethyl-3-(methylamino)quinoxalin-2(1H)-one hydrochloride. Its structure is characterized by a core quinoxalinone heterocyclic system, substituted with an ethyl group at the N1 position and a methylamino group at the C3 position.

Chemical Structure:





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